

An In-depth Technical Guide to the Synthesis of 2-Amino-N-isopropylbenzenesulfonamide

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Compound of Interest

Compound Name:	2-Amino-N-isopropylbenzenesulfonamide
Cat. No.:	B1317803

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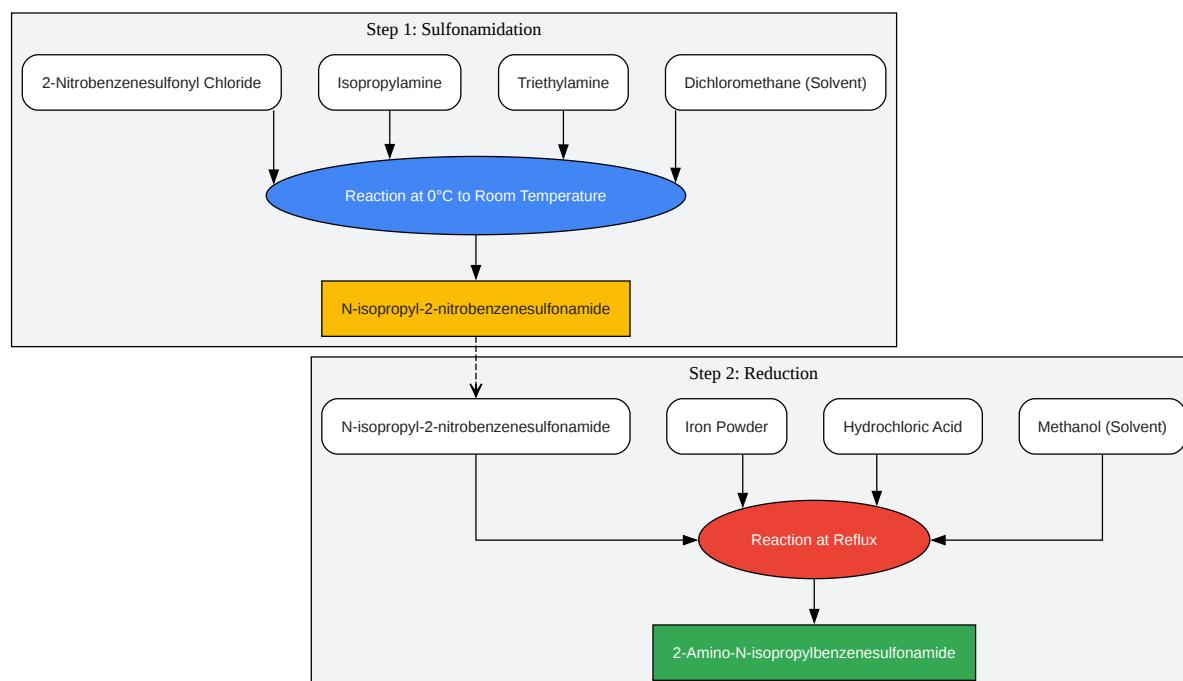
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of a primary synthetic pathway for **2-Amino-N-isopropylbenzenesulfonamide**, a key intermediate in various chemical and pharmaceutical applications. The guide details the reaction mechanism, provides explicit experimental protocols, and presents quantitative data in a structured format for clarity and reproducibility.

Synthesis Pathway Overview

The most direct and efficient synthesis of **2-Amino-N-isopropylbenzenesulfonamide** is achieved through a two-step process commencing with the sulfonamidation of 2-nitrobenzenesulfonyl chloride, followed by the reduction of the nitro functional group.

The logical relationship of this synthesis pathway is illustrated below:

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com